

Structure-Activity Relationship of Desiodoamiodarone Analogs: A Technical Guide

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Compound of Interest

Compound Name: *Dideiodo Amiodarone Hydrochloride*
CAS No.: 95820-13-6
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Executive Summary

Amiodarone (AM) remains a gold-standard Class III antiarrhythmic agent due to its unique multichannel blocking profile (Na^+ , Ca^{2+} , K^+ , and

-adrenergic receptors).[1][2] However, its clinical utility is severely limited by organ toxicity—specifically pulmonary fibrosis and thyroid dysfunction—caused by its high iodine content (37% by weight) and lipophilic accumulation (t

~58 days).[2]

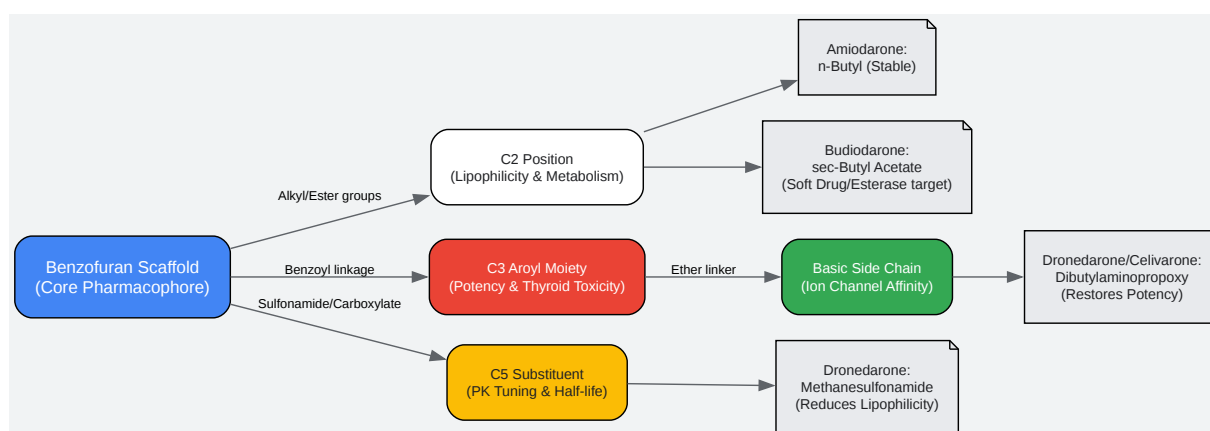
Desiodoamiodarone (DIAM), the non-iodinated analog, represents the foundational scaffold for next-generation derivatives.[1][2] While removing iodine eliminates thyroid receptor interference, it significantly reduces ion channel potency.[2] The SAR challenge, therefore, is to engineer the benzofuran core to restore potency without reintroducing iodine, while simultaneously optimizing pharmacokinetics (PK) to prevent tissue accumulation. This guide analyzes the three primary success stories in this domain: Dronedarone, Celivarone, and the "soft drug" Budiodarone.

Molecular Architecture & SAR Logic

The pharmacological pharmacophore of amiodarone analogs is built upon a benzofuran core.

[3] Modifications are strictly compartmentalized into four zones, each governing specific biological outcomes.[2]

The Benzofuran Scaffold Map



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Figure 1: Structural dissection of the benzofuran scaffold highlighting key modification zones for SAR optimization.

The Iodine Problem & Bioisosteric Replacement

The central SAR dilemma is the Di-iodophenyl moiety at the C3 position.[2]

- Role in Amiodarone: The iodine atoms provide steric bulk and lipophilicity essential for blocking inactivated Na^+ channels and K^+ channels. However, they structurally mimic thyroid hormones (

/

), causing thyroid toxicity.[2]

- Removal (Desiodoamiodarone): Simply removing the iodines (yielding L3428) results in a drastic loss of potency (IC

for hERG increases >10-fold).[1]

Strategy A: The Sulfonamide Bioisostere (Dronedarone)

To compensate for the loss of iodine, Dronedarone introduces a methanesulfonamide group at the C5 position of the benzofuran ring.

- Mechanism: The sulfonamide is electron-withdrawing and polar.[1][2] It reduces the overall LogP (lipophilicity) of the molecule, preventing the massive tissue accumulation seen with amiodarone.
- Potency Restoration: The loss of iodine is counterbalanced by modifying the basic side chain (see 3.3).

Strategy B: The Carboxylate Bioisostere (Celivarone)

Celivarone replaces the C5-sulfonamide with an isopropyl ester (carboxylate).[1][2]

- Outcome: This modification maintains the non-iodinated profile but alters the metabolic clearance pathway. Celivarone exhibits potent Class I-IV activity but failed in later clinical trials due to lack of superior efficacy over placebo in preventing AF recurrence, despite a cleaner safety profile.[1][2]

Side Chain Optimization

The basic nitrogen side chain is the primary anchor for hERG channel interaction (via

-cation interactions with Y652/F656 residues).[1][2]

- Amiodarone: Diethylaminoethoxy (2-carbon linker, ethyl groups).[1][2]
- Dronedarone/Celivarone: Dibutylaminopropoxy (3-carbon linker, butyl groups).[1][2]

- SAR Insight: Lengthening the linker to propyl and increasing the bulk of the amine substituents (butyl vs. ethyl) increases hydrophobic interaction within the channel pore, effectively compensating for the loss of the iodine atoms on the phenyl ring.

Pharmacokinetic Tuning: The "Soft Drug" Approach

Amiodarone's half-life is weeks to months.^{[1][2]} The goal for analogs is a

of ~24 hours.

Budiodarone: The Esterase Trigger

Budiodarone retains the iodine atoms (preserving potency) but modifies the C2 position.

- Modification: The stable n-butyl chain of amiodarone is replaced with a sec-butyl acetate ester.^{[1][2]}
- Mechanism: This ester is rapidly hydrolyzed by plasma and tissue esterases into an inactive carboxylic acid metabolite.^[2]
- Result: Half-life is reduced to ~7 hours, eliminating accumulation while maintaining the electrophysiological power of the iodinated core.^[2]

Comparative Data Analysis

The following table synthesizes inhibitory concentrations (IC

) across key cardiac ion channels.

Compound	Structure Type	Iodine?	hERG (IC ₅₀)	Peak I _h IC ₅₀	Half-Life (t _{1/2})	Toxicity Profile
Amiodarone	Parent	Yes (2)	0.8 μ M	178 μ M	~58 Days	Thyroid, Lung, Liver
Desiodoamiodarone	Metabolite	No	> 10 μ M	> 300 μ M	N/A	Low Potency
Dronedarone	Sulfonamide Analog	No	0.16 μ M	10 μ M	~24 Hours	Hepatotoxicity (Rare)
Budiodarone	Soft Drug Ester	Yes (2)	~1.0 μ M	Similar to AM	~7 Hours	Low (Rapid clearance)

Note: Dronedarone shows higher potency on hERG and Na⁺ channels in vitro compared to Amiodarone, largely due to the optimized dibutylaminopropoxy side chain.

Experimental Protocols

Synthesis Workflow: Dronedarone Analog

This protocol outlines the convergent synthesis of the benzofuran core, a critical pathway for generating desiodo-analogs.[\[2\]](#)

Step 1: Benzofuran Ring Construction

- Reactants: p-Nitrophenol + 2-Valerolactone (or equivalent alkylating agent).[\[1\]](#)[\[2\]](#)
- Conditions: Reflux in acetic acid/H₂SO₄.
- Product: 2-butyl-5-nitrobenzofuran.[\[1\]](#)[\[2\]](#)[\[4\]](#)

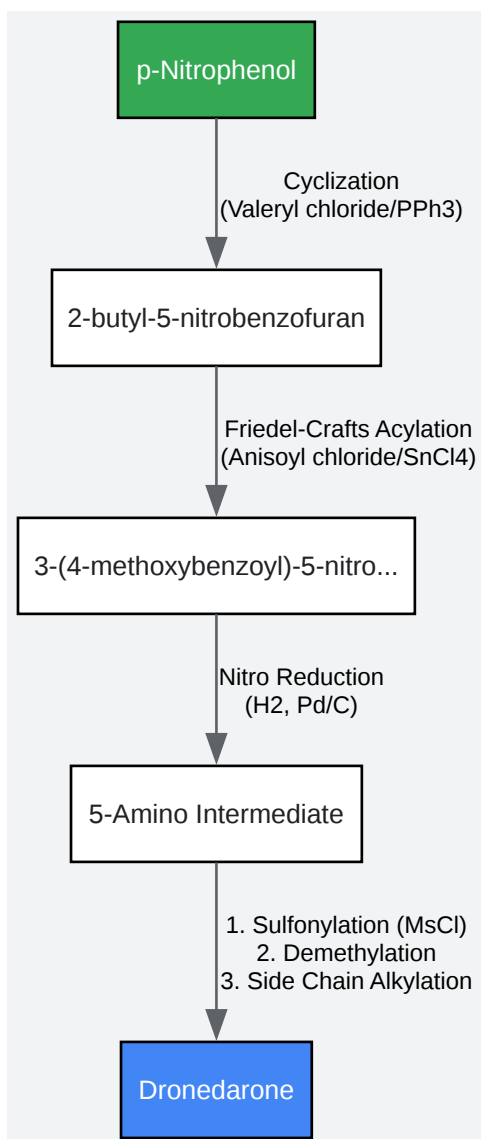
Step 2: Friedel-Crafts Acylation

- Reactants: 2-butyl-5-nitrobenzofuran + 4-methoxybenzoyl chloride.[\[1\]](#)[\[2\]](#)
- Catalyst: SnCl₄ or AlCl₃ (Lewis Acid).[\[2\]](#)

- Solvent: Dichloromethane (DCM), 0°C to RT.
- Mechanism: Electrophilic aromatic substitution at the C3 position.[2]

Step 3: Functionalization

- Reduction: Hydrogenation ($H_2/Pd-C$) converts the C5-nitro group to an amine.[1][2]
- Sulfonylation: React C5-amine with Methanesulfonyl chloride (MsCl) in Pyridine/DCM to install the sulfonamide.[1][2]
- Demethylation & Amination: Demethylate the benzoyl methoxy group (BBr_3), then alkylate with 1-chloro-3-(dibutylamino)propane to attach the basic side chain.[1][2]



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Figure 2: Synthetic pathway for Dronedarone, highlighting the late-stage introduction of the sulfonamide and basic side chain.^[1]

Electrophysiology Protocol: hERG Blockade

Objective: Validate Class III activity (I

inhibition) of synthesized analogs.^[2]

- Cell Line: HEK293 cells stably expressing hERG (Kv11.1).^[2]
- Solutions:
 - Pipette (Intracellular):^{[1][2]} 130 mM KCl, 1 mM MgCl₂, 5 mM EGTA, 10 mM HEPES, 5 mM MgATP (pH 7.2).^[2]
 - Bath (Extracellular):^{[1][2]} 137 mM NaCl, 4 mM KCl, 1.8 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, 10 mM Glucose (pH 7.4).^[2]
- Voltage Protocol:
 - Hold at -80 mV.
 - Depolarize to +20 mV for 2 seconds (activates channels).
 - Repolarize to -50 mV for 2 seconds (elicits tail current).
 - Measure peak tail current amplitude.^[2]
- Data Analysis:
 - Apply test compound (0.01 μM to 10 μM).^[2]
 - Calculate Fractional Block:

^{[1][2]}

- Fit to Hill Equation to derive IC

[2]

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